Spectroscopic Data of 2-(Methylthio)cyclohexanone: An In-Depth Technical Guide

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Compound of Interest		
Compound Name:	2-(Methylthio)cyclohexanone	
Cat. No.:	B1599123	Get Quote

Introduction

2-(Methylthio)cyclohexanone is a sulfur-containing cyclic ketone of significant interest in synthetic organic chemistry. Its bifunctional nature, possessing both a nucleophilic sulfur atom and an electrophilic carbonyl group, makes it a versatile building block for the synthesis of more complex molecules, including heterocyclic compounds and natural product analogs. Accurate structural elucidation and purity assessment of this compound are paramount for its effective use in research and development. This guide provides a comprehensive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **2-(Methylthio)cyclohexanone**, offering field-proven insights into data acquisition and interpretation for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Overview

The structure of **2-(Methylthio)cyclohexanone**, with the chemical formula $C_7H_{12}OS$ and a molecular weight of 144.23 g/mol , is foundational to understanding its spectroscopic signature. [1][2] The molecule consists of a six-membered cyclohexanone ring substituted at the alpha-position with a methylthio (-SCH_3) group. This substitution creates a chiral center at the C2 position.

The following sections will delve into the specific spectroscopic techniques used to characterize this molecule, outlining the causality behind experimental choices and providing a self-

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validating system for its identification.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and elemental composition of a compound, as well as structural details based on its fragmentation pattern. For a molecule like **2-(Methylthio)cyclohexanone**, Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a common and effective method for analysis.

Principle of EI-MS

In EI-MS, the analyte is bombarded with high-energy electrons (typically 70 eV), causing the ejection of an electron to form a radical cation known as the molecular ion ($M\bullet^+$). The energy imparted during ionization is often sufficient to induce fragmentation of this molecular ion into smaller, characteristic ions. The mass-to-charge ratio (m/z) of the molecular ion and its fragment ions are detected, generating a mass spectrum.

Experimental Protocol: GC-MS

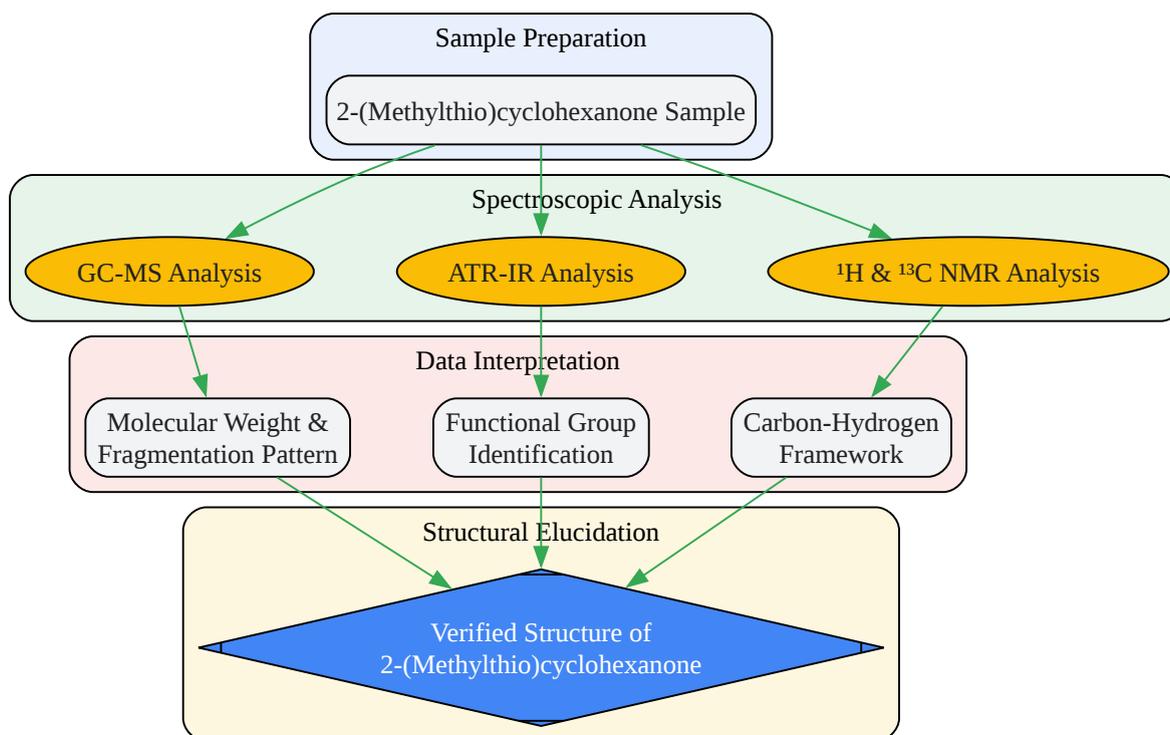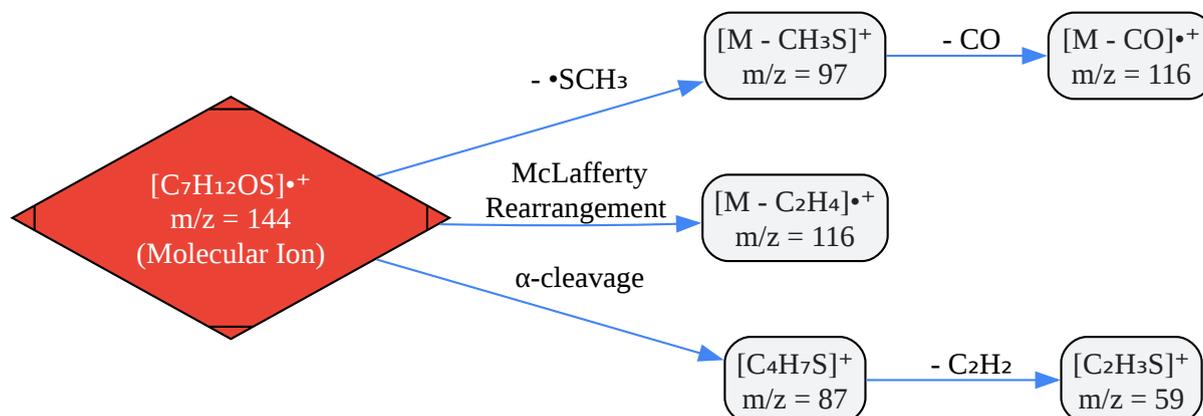A general protocol for the GC-MS analysis of ketones is as follows:[3]

- Sample Preparation: Prepare a dilute solution of **2-(Methylthio)cyclohexanone** in a volatile organic solvent such as dichloromethane or ethyl acetate.

- Injection: Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet, which is heated to ensure rapid vaporization.

- Gas Chromatography: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column separates the analyte from any impurities based on their boiling points and interactions with the column's stationary phase.

- Mass Spectrometry: As the analyte elutes from the GC column, it enters the ion source of the mass spectrometer, where it is ionized and fragmented. The resulting ions are then separated by the mass analyzer and detected.

Data Interpretation for **2-(Methylthio)cyclohexanone**

The mass spectrum of **2-(Methylthio)cyclohexanone** is expected to exhibit a molecular ion peak and several key fragment ions that provide structural confirmation.

- Molecular Ion (M•+): The molecular ion peak should be observed at an m/z of 144, corresponding to the molecular weight of the compound.[1][2]

- Key Fragmentation Pathways: The fragmentation of cyclic ketones and thioethers follows predictable pathways. Alpha-cleavage, the breaking of the bond adjacent to the carbonyl group, is a dominant fragmentation mechanism for ketones.[4][5]

Diagram: Proposed Mass Spectrometry Fragmentation of **2-(Methylthio)cyclohexanone**

$[C_7H_{12}OS]^{\bullet+}$
m/z = 144
(Molecular Ion)

- •SCH₃ → $[M - CH_3S]^+$ m/z = 97 — - CO → $[M - CO]^{\bullet+}$ m/z = 116

McLafferty Rearrangement → $[M - C_2H_4]^{\bullet+}$ m/z = 116

α-cleavage → $[C_4H_7S]^+$ m/z = 87 — - C₂H₂ → $[C_2H_3S]^+$ m/z = 59

Sample Preparation

2-(Methylthio)cyclohexanone Sample

Spectroscopic Analysis

GC-MS Analysis   ATR-IR Analysis   ¹H & ¹³C NMR Analysis

Data Interpretation

Molecular Weight & Fragmentation Pattern   Functional Group Identification   Carbon-Hydrogen Framework

Structural Elucidation

Verified Structure of 2-(Methylthio)cyclohexanone

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Caption: A streamlined workflow for the complete spectroscopic characterization of **2-(Methylthio)cyclohexanone**.

Conclusion

The comprehensive analysis of **2-(Methylthio)cyclohexanone** using mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy provides a self-validating system for its unequivocal identification. The combination of molecular weight and fragmentation data from MS, functional group information from IR, and detailed structural connectivity from NMR allows for a complete and confident characterization of the molecule. This guide serves as a practical resource for scientists, enabling them to apply these spectroscopic techniques effectively in their research and development endeavors.

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- To cite this document: BenchChem. [Spectroscopic Data of 2-(Methylthio)cyclohexanone: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599123#2-methylthio-cyclohexanone-spectroscopic-data-nmr-ir-ms]

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